

Unraveling the Structure of (S)-Pramipexole N-Methylene Dimer: A Technical Guide

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Compound of Interest

Compound Name: (S)-Pramipexole N-Methylene
Dimer

Cat. No.: B1160242

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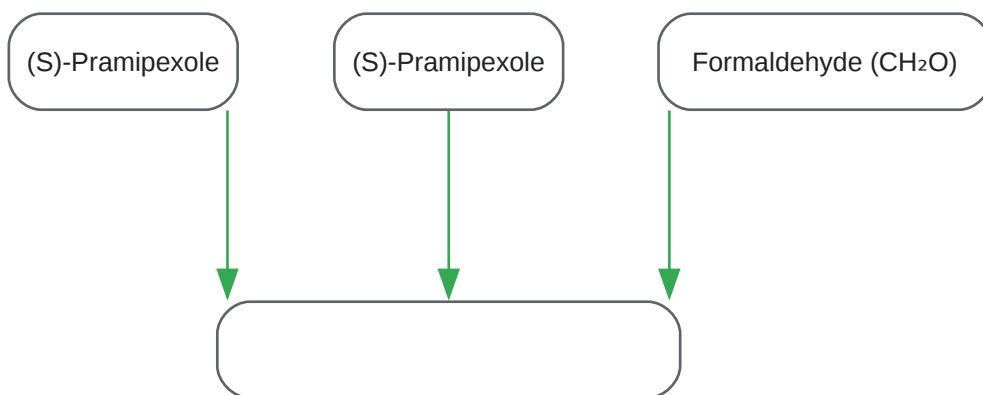
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the structural elucidation of the **(S)-Pramipexole N-Methylene Dimer**, a potential impurity in the synthesis of the dopamine agonist Pramipexole. While detailed experimental data for this specific dimer is not extensively published in peer-reviewed literature, this document consolidates available information from chemical suppliers and proposes a robust analytical framework for its characterization based on established methods for Pramipexole and its related substances.

Proposed Structure and Formation

The **(S)-Pramipexole N-Methylene Dimer** is listed by several chemical suppliers with the molecular formula $C_{21}H_{34}N_6S_2$ and a molecular weight of 434.66 g/mol ^{[1][2]} Based on its nomenclature, the proposed structure consists of two (S)-Pramipexole molecules linked by a methylene bridge between the primary amine groups at the 2-position of the benzothiazole rings. The formation of this dimer is likely a result of the reaction of Pramipexole with a formaldehyde source, a common reagent and potential impurity in pharmaceutical manufacturing.

A plausible synthetic pathway would involve the condensation of two molecules of (S)-Pramipexole with one molecule of formaldehyde, leading to the formation of the N-methylene-bridged dimer.

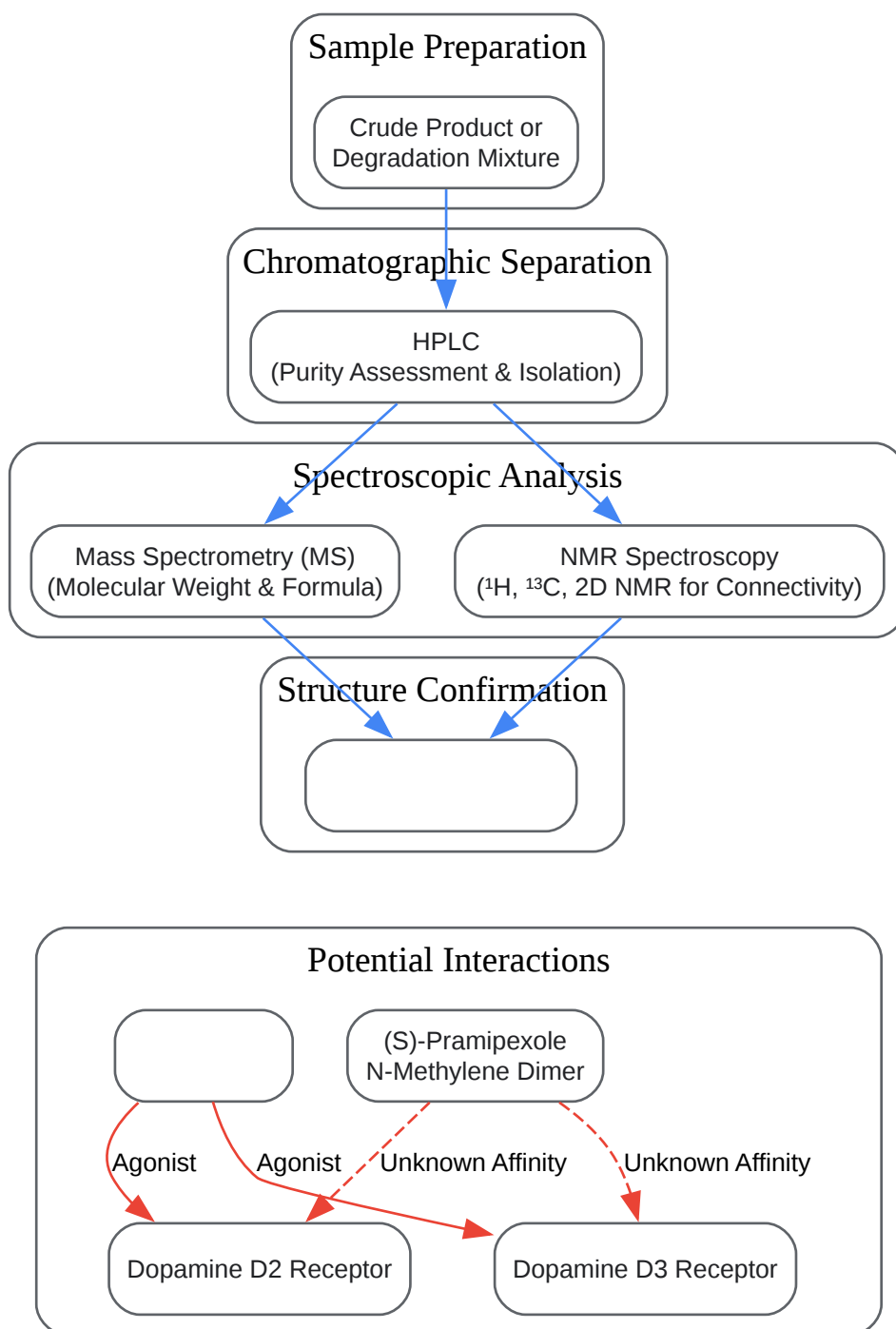


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Caption: Proposed synthetic pathway for **(S)-Pramipexole N-Methylene Dimer**.

Analytical Workflow for Structure Elucidation

A systematic analytical workflow is essential for the unambiguous structural confirmation of the **(S)-Pramipexole N-Methylene Dimer**. This process would involve chromatographic separation followed by spectroscopic analysis.



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References

- 1. veeprho.com [veeprho.com]
- 2. (S)-Pramipexole N-Methylene Dimer (Technical Grade) [lgcstandards.com]
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